

# Nemadipine B (CAS Number 79925-38-5): A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Nemadipine B*

Cat. No.: *B193097*

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## Introduction

**Nemadipine B**, with the CAS number 79925-38-5, is a dihydropyridine derivative chemically identified as diethyl 4-(2,3-dichlorophenyl)-2,6-dimethyl-1,4-dihydropyridine-3,5-dicarboxylate. It is also known as Felodipine EP Impurity C, indicating its close structural relationship to the well-known L-type calcium channel blocker, Felodipine. This technical guide provides a detailed overview of the known properties of **Nemadipine B**, including its physicochemical characteristics, toxicological data, and its presumed mechanism of action based on its structural class. Due to the limited availability of specific experimental data for **Nemadipine B**, this document also includes detailed, generalized experimental protocols for the characterization of dihydropyridine-type L-type calcium channel blockers, providing a roadmap for future research.

## Physicochemical Properties

The fundamental physicochemical properties of **Nemadipine B** are summarized in the table below. This information is crucial for its handling, formulation, and analytical characterization.

Property	Value	Reference
CAS Number	79925-38-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>19</sub> H <sub>21</sub> Cl <sub>2</sub> NO <sub>4</sub>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	398.28 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	Felodipine EP Impurity C, Felodipine Diethyl Ester	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Not explicitly stated, but related compounds are typically crystalline solids.	
Solubility	Not explicitly stated for Nemadipine B. Felodipine is practically insoluble in water, and freely soluble in acetone and methanol.	<a href="#">[6]</a>
Melting Point	Not available	
Boiling Point	Not available	
pKa	Not available	

## Toxicological Profile

A study investigating the impurities of felodipine provides the most direct biological data for **Nemadipine B** (referred to as impurity 3). The toxicological effects were assessed using a zebrafish animal model.[\[2\]](#)[\[7\]](#)

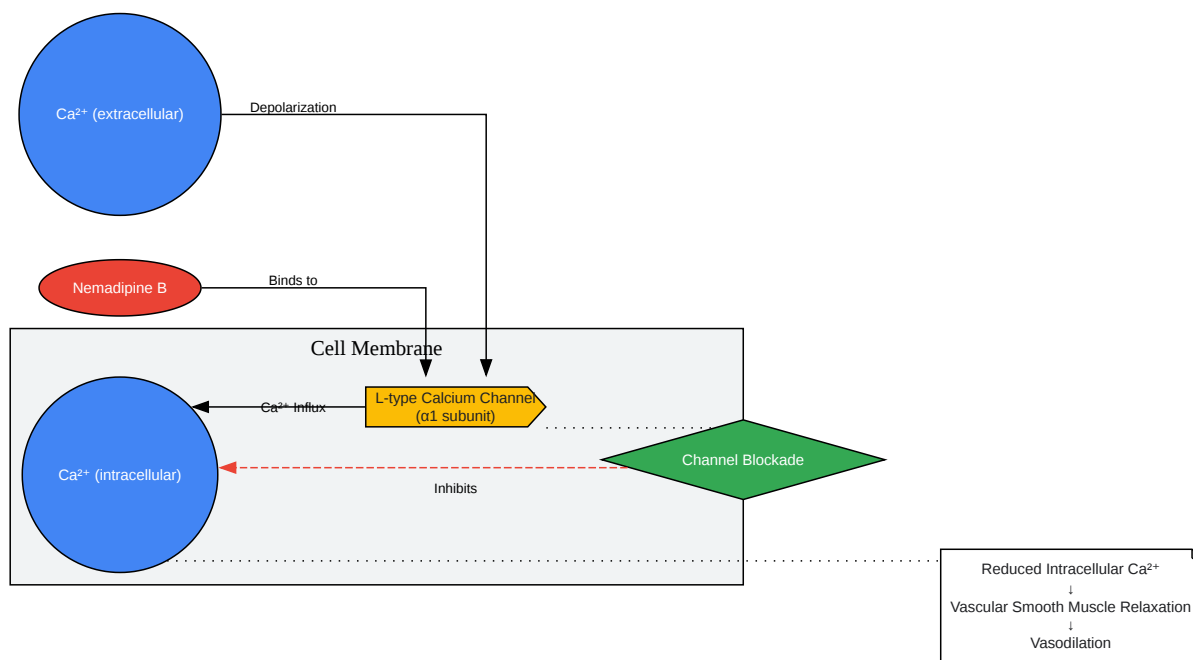
Toxicological Endpoint	Result	Reference
Teratogenic Effects	Nemadipine B (impurity 3) $\geq$ Felodipine > impurity 1 > impurity 2	[7]
Lethal Effects	impurity 2 = Nemadipine B (impurity 3) > Felodipine $\geq$ impurity 1	[7]

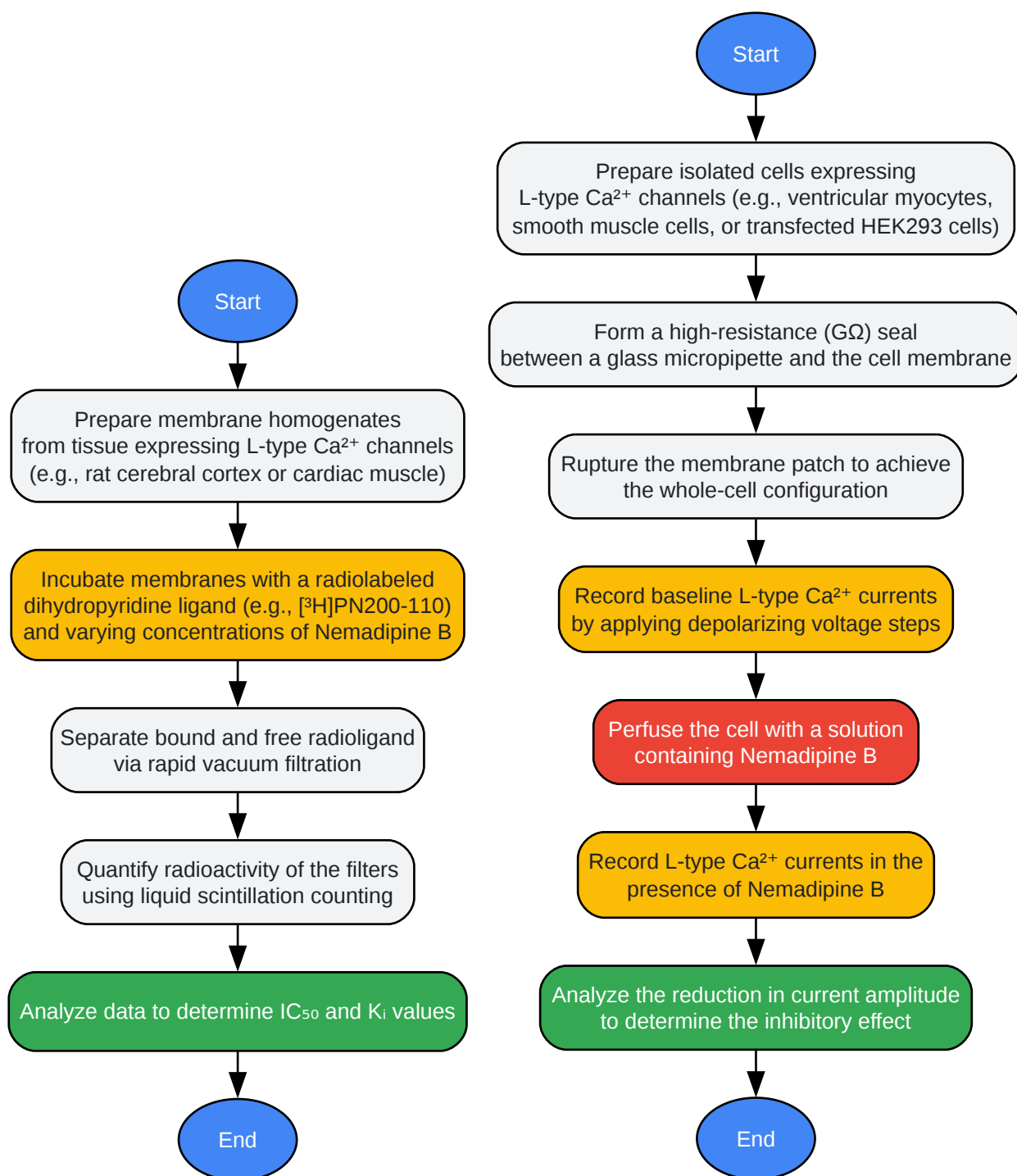
These findings confirm that **Nemadipine B** is biologically active and exhibits toxicity comparable to or greater than its parent compound, felodipine.[7] This underscores the importance of its characterization and control as an impurity in pharmaceutical formulations.

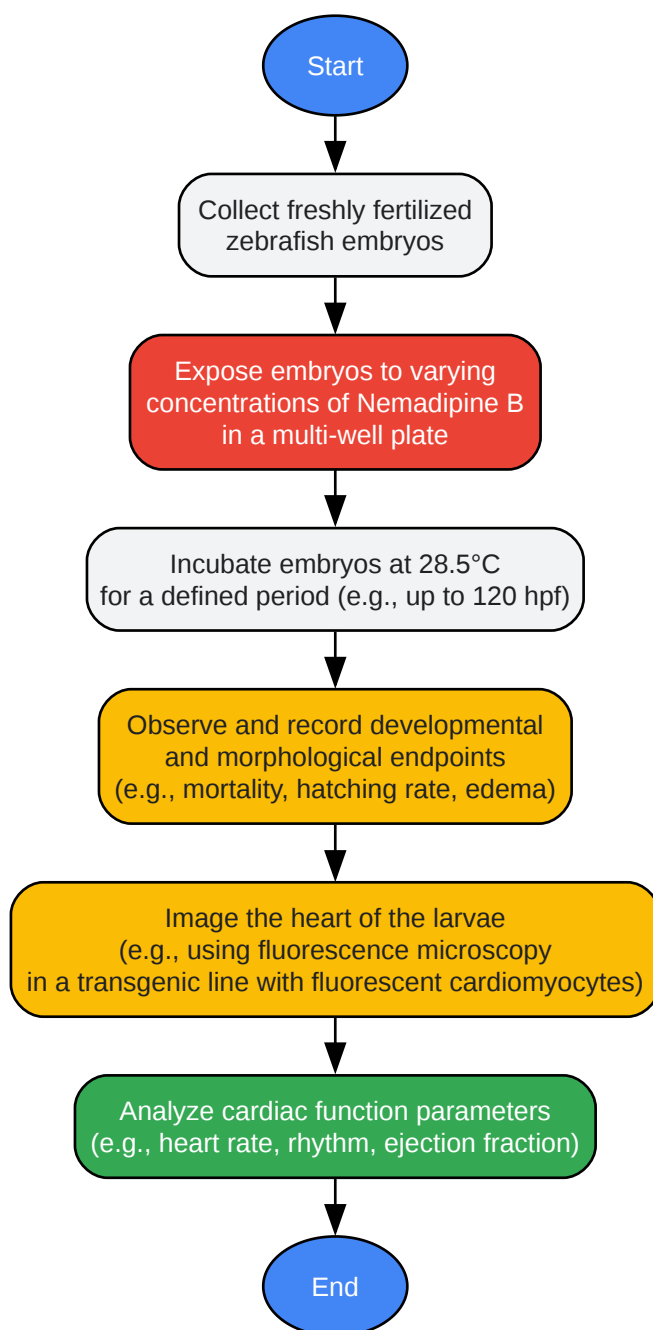
## Presumed Mechanism of Action: L-type Calcium Channel Blockade

Based on its 1,4-dihydropyridine core structure, **Nemadipine B** is presumed to act as an L-type calcium channel blocker.[8] These channels are voltage-gated ion channels crucial for regulating calcium influx into cells, which in turn mediates a variety of physiological processes, including muscle contraction and neurotransmitter release.

The proposed mechanism involves **Nemadipine B** binding to the  $\alpha 1$  subunit of the L-type calcium channel.[8] This binding is thought to stabilize the channel in an inactivated state, thereby reducing the influx of calcium ions into the cell. In vascular smooth muscle, this leads to vasodilation and a subsequent reduction in blood pressure.







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